

4-(Quinoxalin-2-yl)phenol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Quinoxalin-2-ylphenol

Cat. No.: B378025

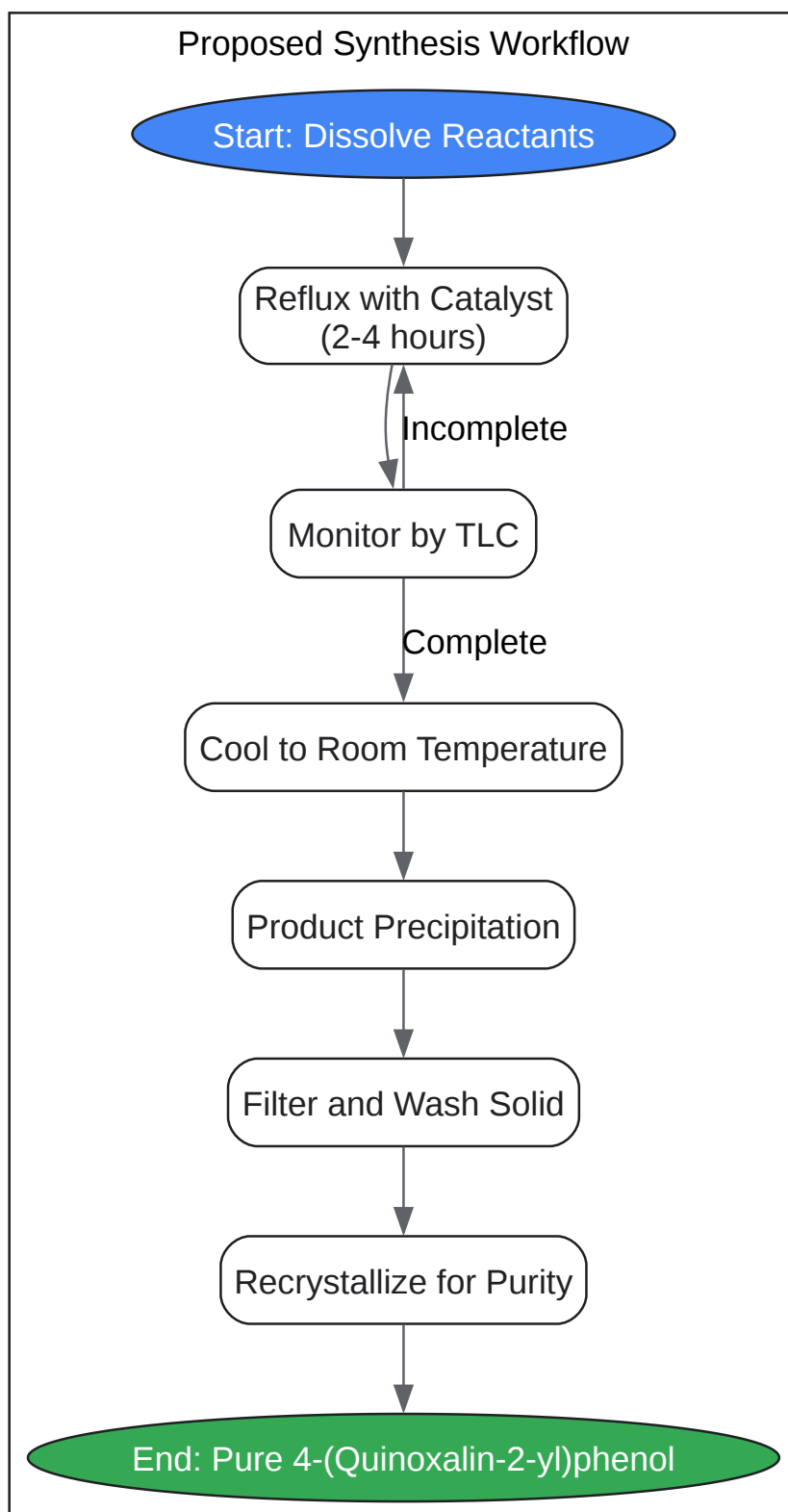
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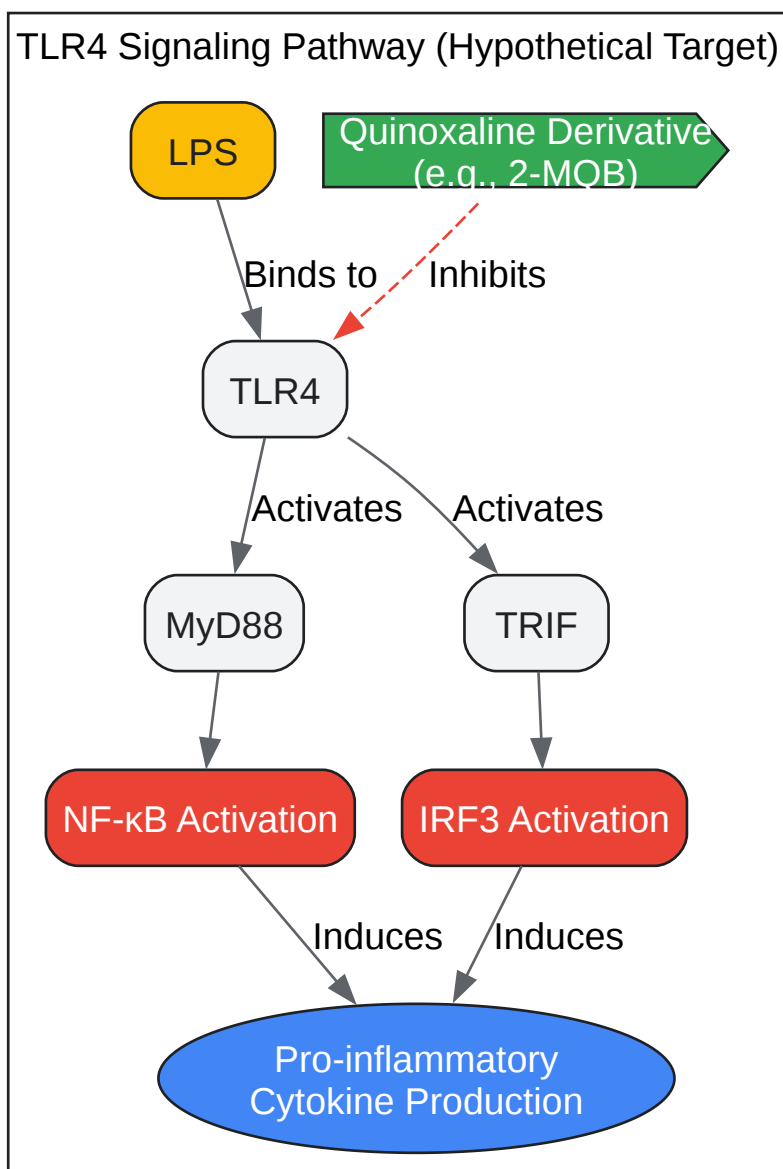
IUPAC Name: 4-(Quinoxalin-2-yl)phenol CAS Number: 33707-91-4 Molecular Formula: $C_{14}H_{10}N_2O$ Molecular Weight: 222.24 g/mol [\[1\]](#)[\[2\]](#)

Structure and Properties

4-(Quinoxalin-2-yl)phenol is a heterocyclic aromatic organic compound. Its structure consists of a phenol group substituted at the para position (position 4) with a quinoxaline ring attached at its 2-position. The quinoxaline moiety is a bicyclic system composed of a benzene ring fused to a pyrazine ring.

Chemical Structure:





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References

- 1. Quinoxaline: A Chemical Moiety with Spectrum of Interesting Biological Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 4-(Quinoxalin-2-yl)phenol/CAS:33707-91-4-HXCHEM [hxchem.net]
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